1-(4-iodo-2-methylphenoxy)propan-2-one SMILES string and InChIKey

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Compound of Interest

Compound Name:	*1-(4-Iodo-2-methylphenoxy)propan-2-one*
CAS No.:	*651330-69-7*
Cat. No.:	*B12531548*

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Technical Monograph: 1-(4-iodo-2-methylphenoxy)propan-2-one

Part 1: Chemical Identity & Digital Representation

This compound represents a critical

-aryloxy ketone intermediate, primarily utilized in the synthesis of substituted benzofurans via cyclodehydration. Its structural integrity is defined by the para-iodo and ortho-methyl substitution pattern on the phenoxy ring, which dictates regioselectivity in subsequent annulation reactions.

Nomenclature & Identifiers[1][2][3][4][5][6]

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Property	Data / Descriptor
IUPAC Name	1-(4-iodo-2-methylphenoxy)propan-2-one
Common Designation	-(4-iodo-2-methylphenoxy)acetone
Molecular Formula	
Molecular Weight	290.10 g/mol
Canonical SMILES	CC(=O)COc1c(C)cc(I)cc1
InChI String	InChI=1S/C10H11IO2/c1-7-6-9(11)4-5-10(7)13-8-12(2)3/h4-6H,8H2,1-3H3
Parent Phenol	4-Iodo-2-methylphenol (CAS: 60577-30-2)

Physicochemical Profile (Predicted)[2][10]

- LogP: ~2.8 (Lipophilic, requires organic solvent for extraction).
- H-Bond Donors: 0
- H-Bond Acceptors: 2 (Ketone carbonyl, Ether oxygen).
- Rotatable Bonds: 3

Part 2: Synthetic Pathway & Mechanistic Insight

The synthesis of **1-(4-iodo-2-methylphenoxy)propan-2-one** is most efficiently achieved via a Williamson Ether Synthesis. However, standard alkylation using chloroacetone is often sluggish due to the moderate leaving group ability of chloride.

Expert Insight: To optimize yield and kinetics, this protocol employs the Finkelstein modification. The addition of Potassium Iodide (KI) generates iodoacetone in situ, which reacts significantly faster with the phenoxide anion than the chlorinated precursor.

Reaction Scheme Diagram

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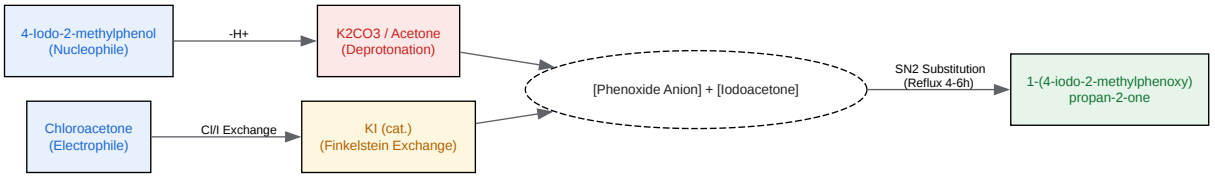

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Figure 1: Finkelstein-modified Williamson Ether Synthesis pathway.

Detailed Experimental Protocol

Reagents:

- 4-Iodo-2-methylphenol (1.0 eq)
- Chloroacetone (1.2 eq)
- Potassium Carbonate (

  , anhydrous, 2.0 eq)[1]
- Potassium Iodide (KI, 0.1 eq)
- Solvent: Acetone (Reagent Grade, dried over

  if necessary)

Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-iodo-2-methylphenol in acetone (0.5 M concentration). Add anhydrous

  . Stir at room temperature for 30 minutes to ensure formation of the phenoxide anion. Visual Cue: The suspension may turn slightly yellow.

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- Catalyst Addition: Add the catalytic amount of KI. This step is crucial for converting the chloroacetone to the more reactive iodo-species.
- Alkylation: Add chloroacetone dropwise over 10 minutes.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (

  C) for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1). The phenol spot (

) should disappear, replaced by the less polar ketone product (

).
- Workup:
  - Cool the mixture to room temperature.
  - Filter off the inorganic salts (

    ,

    , excess

) using a sintered glass funnel.
  - Concentrate the filtrate under reduced pressure (rotary evaporator) to yield a crude oil or solid.
- Purification:
  - If the crude is solid: Recrystallize from ethanol/water (9:1).
  - If the crude is oil: Purify via silica gel column chromatography (Eluent: Hexane/EtOAc gradient 95:5 to 80:20).

Part 3: Structural Validation (Quality Control)

To ensure the integrity of the synthesized intermediate before proceeding to downstream applications, the following spectral signatures must be verified.

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Technique	Expected Signal / Characteristic	Interpretation
NMR	2.25 (s, 3H, -Ar)	Methyl group on the ring.
	2.30 (s, 3H, -C=O)	Methyl group of the ketone.
	4.50 (s, 2H,)	Methylene bridge (diagnostic singlet).
	6.5–7.5 (m, 3H, Ar-H)	Aromatic protons (splitting pattern depends on coupling).
IR Spectroscopy	~1715–1725	Strong stretch (Ketone).
	~1240	Strong stretch (Aryl ether).
Mass Spectrometry	290	Molecular ion peak.

Part 4: Applications in Drug Discovery

The primary utility of **1-(4-iodo-2-methylphenoxy)propan-2-one** lies in its conversion to 5-iodo-7-methylbenzofuran. This transformation is a classic cyclodehydration (Pal-Knorr type synthesis), often catalyzed by polyphosphoric acid (PPA) or sulfuric acid.

Why this scaffold matters: The resulting benzofuran serves as a versatile handle for cross-coupling reactions (Suzuki-Miyaura, Sonogashira) at the C-5 position (iodine), allowing the rapid generation of libraries for:

- Anti-arrhythmic agents: Analogues of Amiodarone.

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- Thyroid Hormone Analogues: Due to the iodine substitution.
- Antimicrobial agents: Benzofurans are privileged structures in medicinal chemistry.

Downstream Workflow Diagram

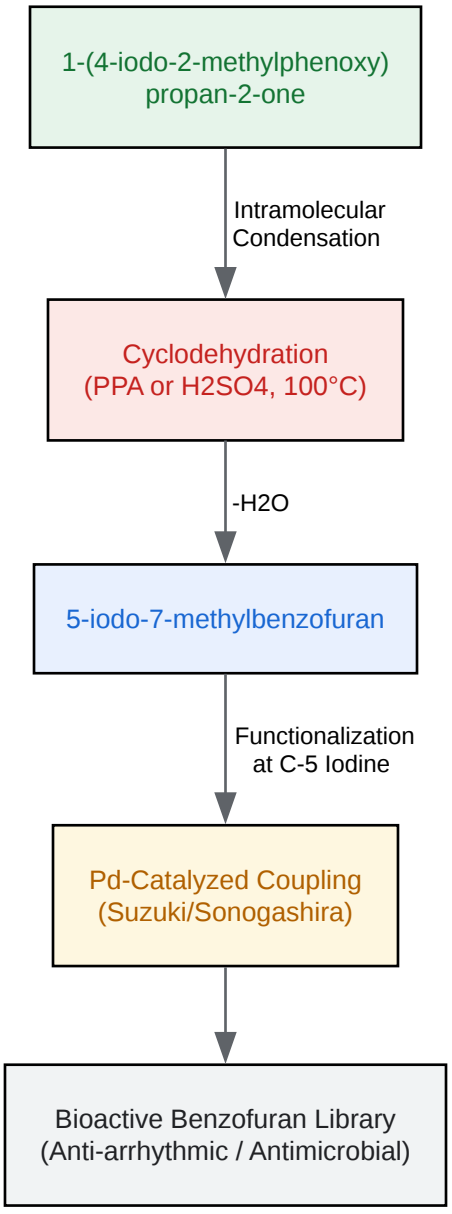

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Figure 2: Cyclization to benzofuran scaffold and subsequent medicinal chemistry applications.

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